

Vimirogant concentration optimization studies

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Compound Focus: Vimirogant

CAS No.: 1802706-04-2

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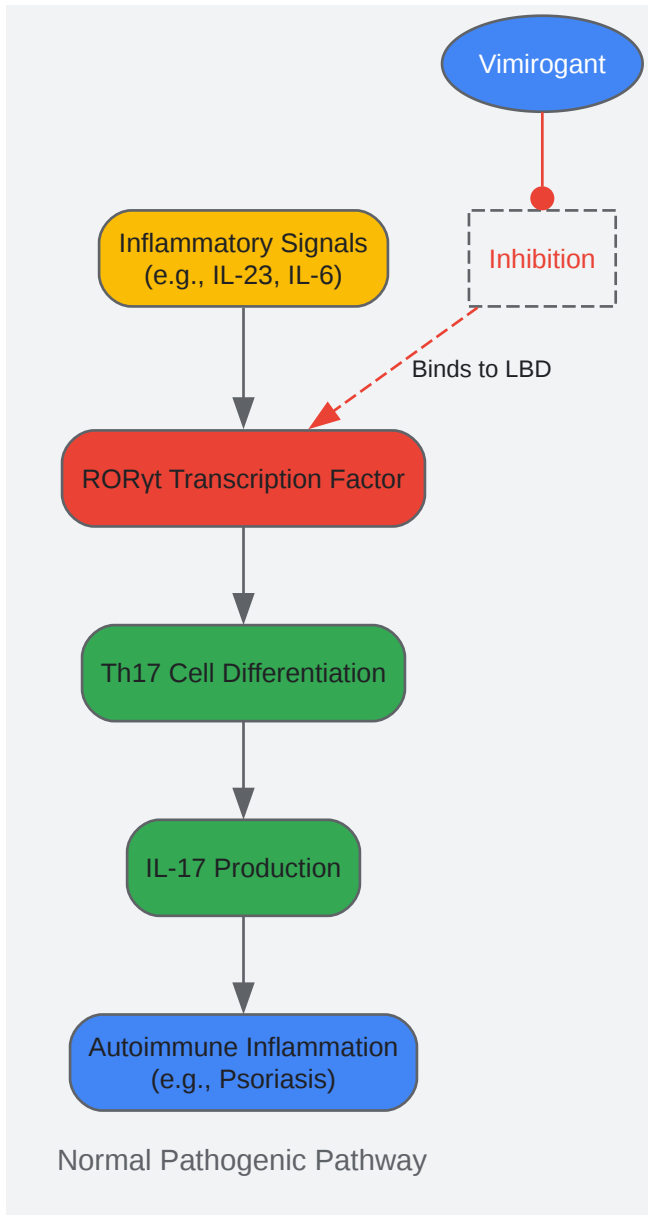
Vimirogant at a Glance

The table below summarizes the available quantitative data on **Vimirogant** (VTP-43742), a potent and selective oral ROR γ t inhibitor studied for autoimmune disorders [1].

Assay/Parameter	Value	Description
Binding Affinity (K _i)	3.5 nM	High affinity for the ROR γ t target [1].
Enzymatic Inhibition (IC ₅₀)	17 nM	Potency in a cell-free enzymatic assay [1].
Cellular Activity (IC ₅₀)	57 nM	Inhibits Th17 differentiation in mouse splenocytes [1].
Cellular Activity (IC ₅₀)	18 nM	Inhibits IL-17A secretion from activated human PBMCs [1].
Whole Blood Activity (IC ₅₀)	192 nM	Potency in human whole blood assay [1].
Selectivity	>1000-fold	Shows selectivity over related receptors ROR α and ROR β [1].

The ROR γ t Signaling Pathway and Vimirogant's Role

The following diagram illustrates the key signaling pathway involved in Th17 cell differentiation and how **Vimirogant** exerts its effect.



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This diagram shows that **Vimirogant** acts upstream by directly inhibiting the master regulator RORγt, thereby suppressing the entire pathogenic Th17 cell pathway [2] [3].

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References

1. Vimirogant (VTP-43742) | RORyt Inhibitor [medchemexpress.com]
2. Small molecule inhibitors of RORyt for Th17 regulation in ... [sciencedirect.com]
3. Small molecule inhibitors of RORyt for Th17 regulation in ... [pmc.ncbi.nlm.nih.gov]

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